

Application Note and Protocol for Preparing 1,3-Propanediol-d6 Stock Solutions

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Compound of Interest

Compound Name: 1,3-Propanediol-d6

Cat. No.: B584380

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **1,3-Propanediol-d6**. It is intended for researchers, scientists, and drug development professionals who utilize deuterated compounds as internal standards in mass spectrometry, for NMR spectroscopy, or as tracers in metabolic research.^{[1][2]} This protocol outlines the necessary materials, safety precautions, and step-by-step procedures to accurately prepare various concentrations of **1,3-Propanediol-d6** stock solutions. All quantitative data is summarized for easy reference, and a graphical workflow is provided to ensure clarity and reproducibility.

Introduction

1,3-Propanediol-d6 is a stable, deuterated analog of 1,3-propanediol, where all six hydrogen atoms have been replaced with deuterium.^[1] This isotopic labeling results in a mass shift of +6 Da, making it an ideal internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) and a useful tracer in metabolic flux studies.^{[1][2]} Its physical and chemical properties are nearly identical to its non-deuterated counterpart, allowing it to mimic the behavior of 1,3-propanediol in analytical and biological systems.^[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties

A summary of the key physical and chemical properties of **1,3-Propanediol-d6** is provided in Table 1. This information is essential for accurate calculations and safe handling.

Property	Value	Reference
Molecular Formula	C ₃ D ₆ O ₂	[1]
Molecular Weight	82.13 g/mol	[1][3][4]
CAS Number	284474-77-7	[1]
Appearance	Clear, colorless to light yellow oil/liquid	[5][6]
Density	1.107 g/mL at 25 °C	[3]
Boiling Point	214 °C	[3]
Melting Point	-27 °C	[3]
Solubility	Miscible with water, alcohols, and ethers	[7]
Storage Temperature	+4°C	[8]

Health and Safety

While **1,3-Propanediol-d6** is not classified as a hazardous substance according to the OSHA Hazard Communication Standard (29 CFR 1910.1200), standard laboratory safety practices should always be followed.[9]

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- In case of contact with eyes, rinse thoroughly with water for at least 15 minutes.[9]
- In case of skin contact, wash with soap and water.[9]
- Consult the Safety Data Sheet (SDS) for complete safety information.[6][9]

Experimental Protocol

This protocol provides instructions for preparing a 1 M stock solution of **1,3-Propanediol-d6**, which can then be serially diluted to achieve the desired final concentrations.

- **1,3-Propanediol-d6** (neat compound)
- Solvent of choice (e.g., DMSO, water, methanol)[[10](#)]
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (calibrated)
- Vortex mixer or sonicator
- Storage vials (amber glass recommended)
- Calculate the required mass:
 - To prepare a 1 M solution, you need to dissolve 82.13 g (the molecular weight) of **1,3-Propanediol-d6** in 1 L of solvent. For smaller volumes, scale the mass accordingly. For example, to prepare 10 mL of a 1 M solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 82.13 \text{ g/mol} \times 0.010 \text{ L} = 0.8213 \text{ g}$
- Weigh the compound:
 - Using an analytical balance, carefully weigh the calculated mass of **1,3-Propanediol-d6** into a clean, dry weighing boat or directly into the volumetric flask.
- Dissolve the compound:
 - Add a portion of the chosen solvent to the volumetric flask containing the weighed **1,3-Propanediol-d6**.

- Gently swirl the flask to dissolve the compound. If necessary, use a vortex mixer or sonicator to ensure complete dissolution.
- Adjust to final volume:
 - Once the compound is completely dissolved, add more solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the stock solution to a clearly labeled storage vial. Include the compound name, concentration, solvent, and date of preparation.
 - Store the solution at 4°C for long-term stability.^[8] Note that some sources suggest solutions may be unstable and should be prepared fresh.^[11]

Quantitative Data Summary

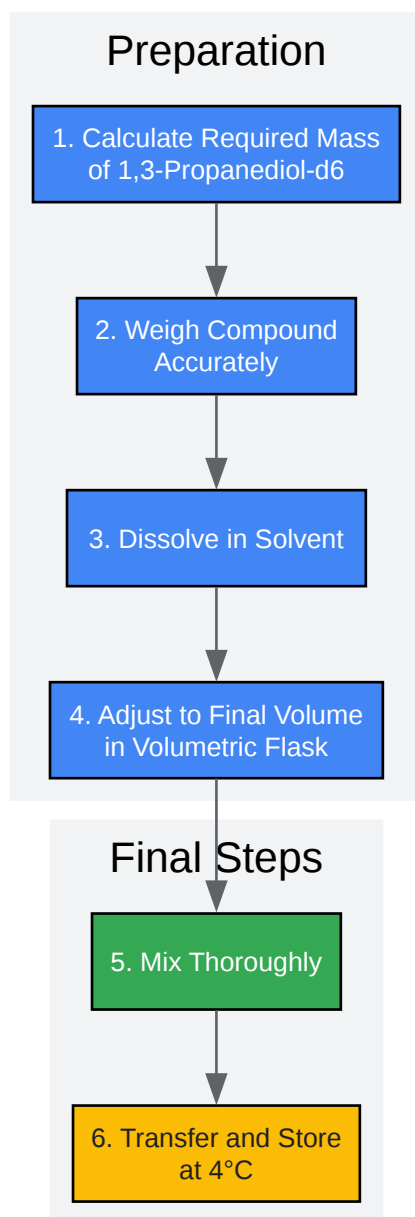
The following table provides the required mass of **1,3-Propanediol-d6** to prepare stock solutions of various common concentrations in a final volume of 10 mL.

Desired Concentration (M)	Required Mass of 1,3-Propanediol-d6 (mg) for 10 mL
1	821.3
0.5	410.65
0.1	82.13
0.05	41.07
0.01	8.21
0.005	4.11
0.001	0.82

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **1,3-Propanediol-d6** stock solution.

Workflow for Preparing 1,3-Propanediol-d6 Stock Solution



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Caption: A flowchart of the protocol for preparing **1,3-Propanediol-d6** stock solutions.

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